

Technical Application Note: Methyl 5-Aminonicotinate Hydrochloride

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Compound of Interest

Compound Name: *Methyl 5-aminonicotinate hydrochloride*

CAS No.: *1182721-48-7*

Cat. No.: *B1530798*

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High-Purity Scaffold for Medicinal Chemistry & Lead Optimization[1]

Introduction & Scaffold Analysis

Methyl 5-aminonicotinate hydrochloride (CAS: 36052-25-2 (free base); HCl salt analogues) is a "privileged scaffold" in drug discovery, particularly within kinase inhibitor and GPCR ligand development.[1]

Structurally, it presents a trifunctional core:

- **5-Amino Group:** An electron-deficient primary amine positioned meta to the pyridine nitrogen. [1] Its reduced nucleophilicity (compared to aniline) requires tailored coupling protocols.
- **3-Methoxycarbonyl Group:** An ester handle allowing for orthogonal diversification (hydrolysis to acid, reduction to alcohol/aldehyde).[1]
- **Pyridine Nitrogen:** Provides solubility modulation and hydrogen-bond acceptor capability, critical for binding affinity in active pockets.[1]

Key Application Areas:

- Kinase Inhibitors: Precursor for 3,5-disubstituted pyridine cores (e.g., p38 MAPK, VEGFR inhibitors).[1]
- Heterocyclic Fusion: Starting material for synthesizing 1,x-naphthyridines and pyrido[3,4-d]pyrimidines.[1]

Critical Handling & Stability (MSDS Highlights)

The hydrochloride salt form imparts stability but introduces acidity and hygroscopicity.

Property	Specification / Note
Appearance	Off-white to pale yellow crystalline solid.[1]
Solubility	High in Water, DMSO, Methanol. Low in DCM, Toluene (unless neutralized).
pKa (est)	~3.5 (Pyridine N), ~2.0 (5-NH2, highly deactivated).[1]
Hygroscopicity	Moderate.[1] Store in a desiccator at 2–8°C.
Stability	Stable under N ₂ . Avoid strong oxidizing agents.

Core Directive: Always neutralize the HCl salt before using the amine as a nucleophile in non-aqueous organic synthesis. Failure to free-base effectively is the #1 cause of low yields in amide couplings.[1]

Reaction Protocol A: Chemoselective N-Acylation

Objective: Synthesize amide derivatives while preserving the ester group. Challenge: The 5-amino group is deactivated by the electron-withdrawing ester and the pyridine ring.[1] Standard EDC/NHS coupling often fails. Solution: Use of Acid Chlorides with a non-nucleophilic base or high-activity coupling agents like HATU.[1]

Method A1: Acid Chloride Route (Recommended for Scale-up)[1]

Reagents:

- Methyl 5-aminonicotinate HCl (1.0 equiv)[1]
- Acid Chloride (R-COCl) (1.1 equiv)[1]
- Triethylamine (TEA) or DIPEA (3.0 equiv) — Extra equiv needed to neutralize HCl salt.
- Dichloromethane (DCM) (anhydrous)

Step-by-Step Protocol:

- Free-Basing (In-situ): Charge a flame-dried RBF with Methyl 5-aminonicotinate HCl (1.0 eq) and anhydrous DCM (0.2 M concentration).
- Neutralization: Cool to 0°C. Dropwise add TEA (3.0 eq). Stir for 15 min until the solid dissolves or forms a fine suspension of TEA·HCl.
- Acylation: Add the Acid Chloride (1.1 eq) dropwise over 10 mins.
 - Note: If the acid chloride is solid, dissolve in minimal DCM first.
- Reaction: Allow to warm to Room Temperature (RT) and stir for 2–4 hours. Monitor by TLC (5% MeOH in DCM) or LC-MS.[1]
- Quench: Add sat. NaHCO₃ solution.
- Workup: Extract with DCM (3x). Wash organics with Brine. Dry over Na₂SO₄. [2]
- Purification: Flash column chromatography (Hexane/EtOAc gradient).

Method A2: HATU-Mediated Coupling (For Precious Acids)

Use this when the acid chloride is unstable or not commercially available.[1]

- Dissolve Carboxylic Acid (1.1 eq) in DMF.
- Add HATU (1.2 eq) and DIPEA (3.0 eq). Stir for 10 min to activate ester.
- Add Methyl 5-aminonicotinate HCl (1.0 eq).
- Stir at 50°C for 4–6 hours. Heat is often required due to the low nucleophilicity of the aminopyridine.

Protocol B: Palladium-Catalyzed Buchwald-Hartwig Amination

Objective: N-Arylation to form bi-aryl amine structures.^[1] Scientific Logic: The deactivated amine makes it a poor nucleophile for S_NAr . Pd-catalysis is required.^{[1][3]} Ligand selection is critical; BrettPhos or XPhos are preferred for electron-deficient amines.^[1]

Reagents:

- Methyl 5-aminonicotinate HCl (1.0 equiv)^[1]
- Aryl Bromide/Iodide (1.0 equiv)
- Catalyst: $Pd_2(dba)_3$ (0.02 equiv) or $Pd(OAc)_2$
- Ligand: BrettPhos or XPhos (0.04 equiv)
- Base: Cs_2CO_3 (3.0 equiv) — Must be anhydrous.
- Solvent: 1,4-Dioxane or Toluene (degassed).^[1]

Workflow:

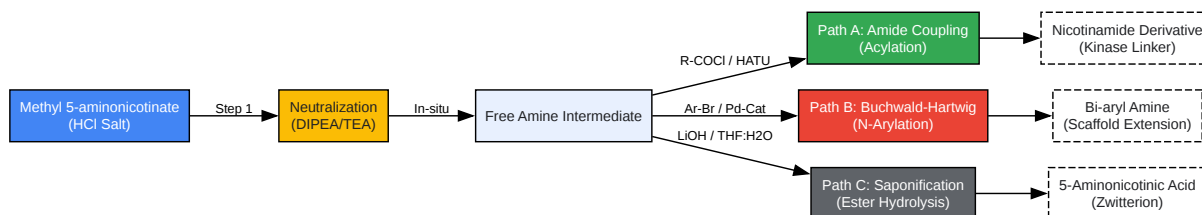
- Pre-complexation: In a glovebox or under Argon, mix Pd source and Ligand in the solvent and stir for 5 min.
- Substrate Addition: Add Methyl 5-aminonicotinate HCl, Aryl Halide, and Cs_2CO_3 .
- De-gassing: Sparge with Argon for 5 mins. Seal the vial.

- Heating: Heat to 100°C for 12–18 hours.
- Filtration: Filter through a Celite pad to remove Pd black.
- Analysis: The product will be the secondary amine.

Visualization: Reactivity & Workflow

Diagram 1: Synthetic Divergence from Methyl 5-Aminonicotinate

This flowchart illustrates the decision logic for processing this scaffold based on target functionalization.



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Caption: Strategic functionalization pathways. Neutralization is the obligate first step for N-functionalization.

Analytical Data & Troubleshooting

Expected Analytical Profile (Free Base):

- ¹H NMR (DMSO-d₆):
 - δ 8.5–8.6 (d, 1H, H-6, α-to-N)[1]
 - δ 8.2 (d, 1H, H-2, between N and ester)[1]

- δ 7.4 (dd, 1H, H-4)[1]
- δ 5.8–6.0 (br s, 2H, NH₂ — Chemical shift varies with concentration)
- δ 3.85 (s, 3H, OMe)

Troubleshooting Table:

Issue	Probable Cause	Corrective Action
Low Yield (Amide Coupling)	Incomplete neutralization of HCl salt.	Ensure 3.0+ equiv of base is used. Check pH > 8 before adding electrophile.
No Reaction (Buchwald)	Catalyst poisoning by free amine or pyridine N.	Switch to BrettPhos precatalyst (G3). Increase temp to 110°C. Ensure O ₂ exclusion.
Hydrolysis of Ester	Adventitious water during coupling.	Use anhydrous solvents.[4] Avoid hydroxide bases (NaOH/KOH) during neutralization; use mild carbonates or tertiary amines.
Solubility Issues	Zwitterionic nature of product.	If hydrolyzing to acid, adjust pH to isoelectric point (~4.5) to precipitate, or use ion-exchange resin.[1]

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